

Technical Guide: Safety Data for 2-Ethylhexyl acetate-d17

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Compound of Interest

Compound Name: 2-Ethylhexyl acetate-d17

Cat. No.: B15553629

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Disclaimer: This document provides a summary of available safety and technical data for **2-Ethylhexyl acetate-d17**. Specific safety data for the deuterated form is limited; therefore, this guide heavily relies on the safety data sheet (SDS) for the non-deuterated analogue, 2-Ethylhexyl acetate (CAS No. 103-09-3), under the assumption that the toxicological and hazardous properties are comparable. Users should handle this substance with care and consult the original SDS for complete information.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of 2-Ethylhexyl acetate and its deuterated form, **2-Ethylhexyl acetate-d17**.

Property	2-Ethylhexyl acetate-d17	2-Ethylhexyl acetate	Source(s)
CAS Number	1219802-70-6	103-09-3	[1]
Molecular Formula	C10H3D17O2	C10H20O2	[2][1][3]
Molecular Weight	189.37 g/mol	172.27 g/mol	[3][4]
Appearance	-	Clear, colorless liquid	[1][5]
Odor	-	Fruity, pleasant, sweet	[5]
Boiling Point	195.7 ± 8.0 °C at 760 mmHg	199 °C	[5]
Melting/Freezing Point	-	-80 °C / -93 °C	[1][5]
Flash Point	71.4 ± 8.3 °C	71 °C (160 °F)	[2][5]
Density	0.9 ± 0.1 g/cm ³	0.873 g/cm ³ at 20 °C	[2][5]
Vapor Pressure	0.4 ± 0.4 mmHg at 25°C	0.399 mmHg at 20 °C	[2][5]
Vapor Density	-	5.9	[5]
Solubility in Water	-	Insoluble/Slightly soluble	[5]
Autoignition Temperature	-	> 268 °C	[5]
LogP	3.71	-	[2]

Toxicological Data

The following table summarizes the available toxicological data for 2-Ethylhexyl acetate. No specific toxicological studies for **2-Ethylhexyl acetate-d17** were found.

Test	Result	Species	Source(s)
Acute Oral Toxicity (LD50)	>5,000 mg/kg	Rat	[1]
Acute Oral Toxicity (LD50)	3,000 mg/kg	Rat	[4]
Skin Corrosion/Irritation	Causes skin irritation	-	[1][6]
Serious Eye Damage/Irritation	Based on available data, the classification criteria are not met.	-	[4][6]
Respiratory or Skin Sensitization	Based on available data, the classification criteria are not met.	-	[4][6]
Germ Cell Mutagenicity	Based on available data, the classification criteria are not met.	-	[4]
Carcinogenicity	Based on available data, the classification criteria are not met.	-	[4]
Reproductive Toxicity	Based on available data, the classification criteria are not met.	-	[4]
Specific Target Organ Toxicity (Single Exposure)	Based on available data, the classification criteria are not met. Vapor may cause dizziness.	-	[1]
Specific Target Organ Toxicity (Repeated Exposure)	Based on available data, the classification criteria are not met.	-	[1]

Hazard Identification and Classification

Based on the Globally Harmonized System (GHS), 2-Ethylhexyl acetate is classified as follows:

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Hazardous to the Aquatic Environment, Acute Hazard	Category 2	H401: Toxic to aquatic life

Source:[1]

Experimental Protocols

Detailed experimental protocols for the toxicological or physical property testing of **2-Ethylhexyl acetate-d17** or its non-deuterated form are not provided in the reviewed safety data sheets. Toxicological data, such as LD50 values, are typically determined using standardized OECD (Organisation for Economic Co-operation and Development) test guidelines. For instance, the acute oral toxicity is often determined following OECD Guideline 401.

Safety and Handling

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.
- Respiratory Protection: Under normal use conditions, respiratory protection is not required. In case of insufficient ventilation, wear suitable respiratory equipment.

Handling and Storage

- Keep away from heat, sparks, open flames, and hot surfaces.[1]

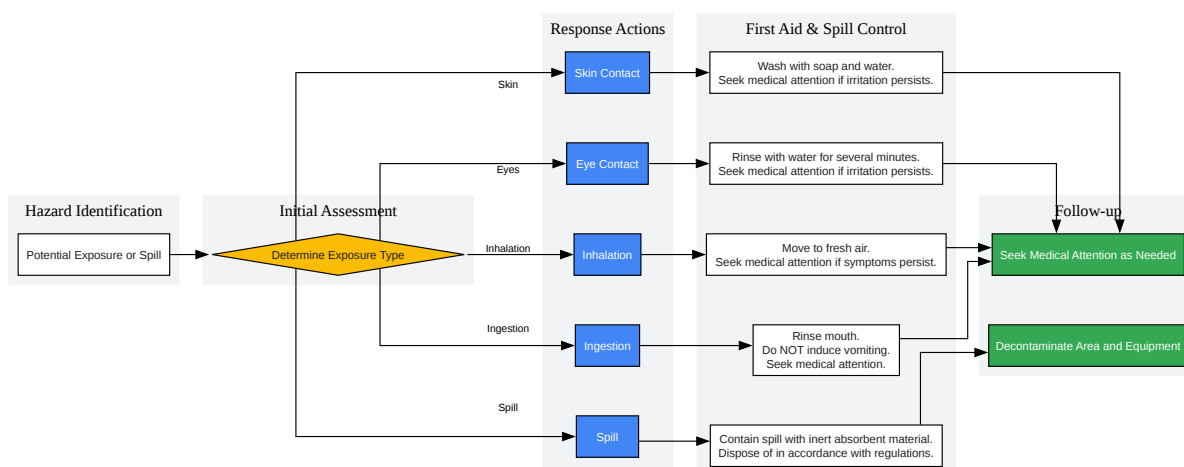
- Store in a well-ventilated place.[\[1\]](#)
- Keep container tightly closed.[\[1\]](#)
- Incompatible materials include strong oxidizing agents, strong bases, and strong acids.[\[1\]](#)

First Aid Measures

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[\[1\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician if you feel unwell.

Logical Workflow for Hazard Response

The following diagram illustrates the logical workflow for responding to a potential exposure or spill of 2-Ethylhexyl acetate, based on the information provided in its safety data sheet.



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Caption: Hazard Response Workflow for 2-Ethylhexyl acetate.

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